

Spirit Blue dye solvent applications

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Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: S566481

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Chemical Profile & Solvent Affinity

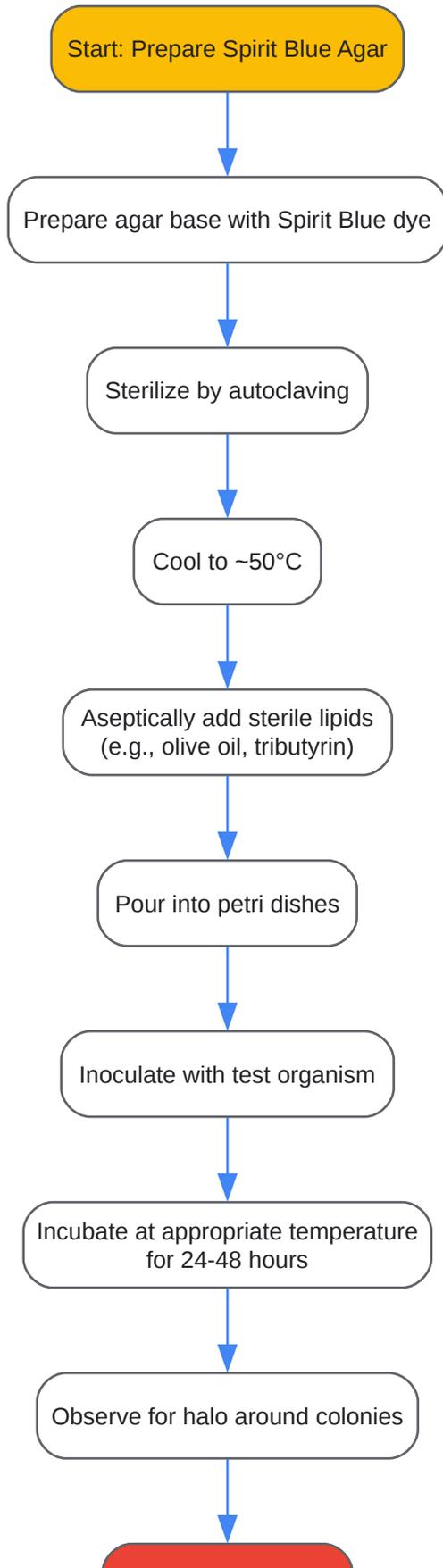
The table below outlines the fundamental chemical identity of Spirit Blue dye and the solvents it is compatible with, based on the search results.

Property	Description
Chemical Name	Spirit Blue (also known as Opal Blue SS or Solvent Blue 23) [1].
IUPAC Name	4-[(4-anilinophenyl)-(4-phenyliminocyclohexa-2,5-dien-1-ylidene)methyl]-N-phenylaniline hydrochloride [1].
Chemical Formula	$C_{37}H_{30}ClN_3$ [1].
CAS Number	2152-64-9 [2].
EINECS Number	218-441-4 [1] [2].
Color Index (CI) Number	42760 [2].
Compatible Solvents	Spirit-soluble (indicating solubility in alcohols and other organic solvents); used in formulations with methanol and glycerol [3].

Primary Application & Experimental Protocol

The most clearly documented scientific application of Spirit Blue dye is its use as an indicator in Spirit Blue Agar for the detection of microbial lipase activity [1]. The experimental workflow and protocol are as follows:

Spirit Blue Agar Lipase Detection Workflow



Result Interpretation

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Detailed Methodology:

- **Medium Preparation:** Spirit Blue Agar is prepared according to standard formulations. The key components include peptones as nutrient sources, and the Spirit Blue dye is incorporated directly into the agar base [1].
- **Lipid Addition:** After the agar base is sterilized by autoclaving and cooled to approximately 50°C, a sterile lipid source is added aseptically. Common substrates include olive oil, tributyrin, or other fats [4].
- **Inoculation and Incubation:** The medium is poured into Petri dishes and allowed to solidify. Test organisms are streaked or spotted onto the agar surface. The plates are then incubated at a temperature suitable for the microbes being tested, typically for 24 to 48 hours [1] [4].
- **Result Interpretation:**
 - **Positive Lipase Test:** A visible zone of clearance (halo) around the bacterial colonies indicates a positive result. Lipase-producing organisms break down the lipids into fatty acids and glycerol. The release of fatty acids lowers the local pH, which causes the Spirit Blue dye to change color, typically resulting in a clear or darkened halo [1] [4].
 - **Negative Lipase Test:** The absence of a halo indicates that the organism cannot produce lipase, and the dye color remains unchanged [4].

Key Considerations for Researchers

- **Industrial Context:** Beyond the laboratory, Spirit Blue dye is marketed for use in manufacturing **fabric dyes and industrial inks**, highlighting its properties as a solvent-based colorant [2].
- **Distinction from Other Dyes:** It is crucial not to confuse Spirit Blue (Solvent Blue 23) with other blue dyes like **FD&C Blue No. 1 (Brilliant Blue FCF)** or **Pacific Blue**, which are chemically distinct and have different applications, primarily in food, pharmaceuticals, and flow cytometry [5] [6].

Research Outlook

The search results indicate that the documented research applications for Spirit Blue dye are primarily centered on **Spirit Blue Agar for lipase detection**. While its industrial use confirms its functionality as a spirit-soluble dye, recent scientific literature on novel solvent applications appears limited.

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